An In-depth Technical Guide to 2-Bromocinnamic Acid (CAS 7345-79-1)

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Compound of Interest

Compound Name:	*2-Bromocinnamic acid*
CAS No.:	*20595-39-5*
Cat. No.:	*B7764892*

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Foreword: The Versatility of a Halogenated Building Block

In the landscape of modern organic synthesis and drug discovery, the strategic incorporation of functionalized building blocks is paramount to the efficient construction of complex molecular architectures. Among these, **2-Bromocinnamic acid** (CAS 7345-79-1) has emerged as a particularly versatile and valuable intermediate. Its unique structural features—a carboxylic acid, an α,β-unsaturated system, and a sterically influential ortho-bromine substituent on the phenyl ring—impart a rich and nuanced reactivity profile. This guide, intended for the discerning researcher and development scientist, moves beyond a cursory overview to provide a deep, mechanistically-grounded understanding of **2-Bromocinnamic acid**. We will explore its synthesis, delve into its key transformations with actionable protocols, and illuminate its applications in the synthesis of pharmacologically relevant scaffolds and advanced materials.

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Section 1: Physicochemical Properties and Spectral Characterization

2-Bromocinnamic acid is an off-white to pale yellow crystalline solid at room temperature.[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	7345-79-1	[1]
Molecular Formula	$C_9H_7BrO_2$	[1]
Molecular Weight	227.05 g/mol	[1]
Melting Point	216-219 °C	[2]
Boiling Point	340 °C at 760 mmHg	[2]
Density	1.607 g/cm³	[1]
LogP	2.54690	[1]
IUPAC Name	(2E)-3-(2-bromophenyl)prop-2-enoic acid	[3]

Spectral Data: The structural integrity of **2-Bromocinnamic acid** is routinely confirmed by spectroscopic methods. Key spectral features include:

- ^{1}H NMR: The proton NMR spectrum will show characteristic signals for the vinyl protons with a large coupling constant indicative of a trans-configuration, as well as signals for the aromatic protons.
- ^{13}C NMR: The carbon NMR will display distinct peaks for the carboxylic acid carbon, the olefinic carbons, and the carbons of the brominated aromatic ring.
- IR Spectroscopy: Infrared spectroscopy reveals a strong carbonyl stretch for the carboxylic acid, C=C stretching for the alkene and aromatic ring, and C-Br stretching.[3]

Section 2: Synthesis of **2-Bromocinnamic Acid**

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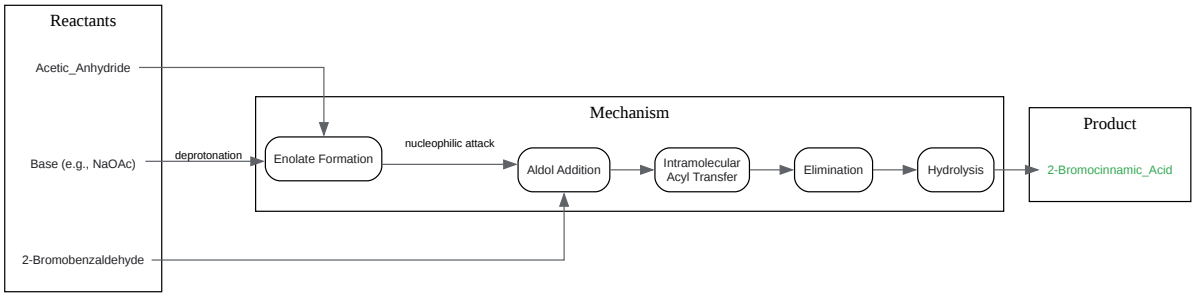
While **2-Bromocinnamic acid** is commercially available, understanding its synthesis is crucial for comprehending its impurity profile and for designing novel analogs. The two most prominent synthetic routes are the Perkin reaction and the Heck reaction.

The Perkin Reaction: A Classic Condensation Approach

The Perkin reaction provides a direct route to cinnamic acids through the condensation of an aromatic aldehyde with an acid anhydride, in the presence of the alkali salt of the acid.[4][5] For the synthesis of **2-Bromocinnamic acid**, 2-bromobenzaldehyde is the starting material.

The mechanism involves the formation of an enolate from the acetic anhydride, which then acts as a nucleophile, attacking the carbonyl of the 2-bromobenzaldehyde. A series of subsequent steps involving intramolecular acyl transfer and elimination lead to the formation of the α,β-unsaturated product.[4]



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Caption: Perkin reaction workflow for **2-Bromocinnamic acid** synthesis.

This protocol is adapted from the general procedure for the Perkin condensation.[2][6]

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- Reactant Charging: In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, combine 2-bromobenzaldehyde (18.5 g, 0.1 mol), acetic anhydride (20.4 g, 0.2 mol), and anhydrous sodium acetate (8.2 g, 0.1 mol).
- Reaction: Heat the reaction mixture in an oil bath to 180 °C and maintain this temperature with stirring for 5 hours.
- Work-up: Allow the mixture to cool to approximately 100 °C and pour it into 100 mL of water.
- Neutralization and Extraction: Add a 10% sodium carbonate solution until the mixture is alkaline. This converts the **2-bromocinnamic acid** to its water-soluble sodium salt. Perform steam distillation to remove any unreacted 2-bromobenzaldehyde.
- Decolorization and Precipitation: Cool the remaining solution and, if necessary, add activated charcoal to decolorize it. Heat the solution and filter it while hot. Acidify the filtrate with concentrated hydrochloric acid until the precipitation of **2-bromocinnamic acid** is complete.
- Isolation and Purification: Collect the crude product by vacuum filtration and wash it with cold water. Recrystallize the solid from an ethanol/water mixture to yield pure **2-Bromocinnamic acid**.

The Heck Reaction: A Palladium-Catalyzed Cross-Coupling

The Mizoroki-Heck reaction is a powerful method for forming carbon-carbon bonds by coupling an unsaturated halide with an alkene, catalyzed by a palladium complex.[3][7] To synthesize **2-Bromocinnamic acid**, this would typically involve the reaction of a dihalobenzene (e.g., 1-bromo-2-iodobenzene) with acrylic acid.

The catalytic cycle of the Heck reaction involves the oxidative addition of the aryl halide to a Pd(0) species, followed by migratory insertion of the alkene into the Pd-aryl bond, and finally, β-hydride elimination to release the product and regenerate the catalyst.[3]

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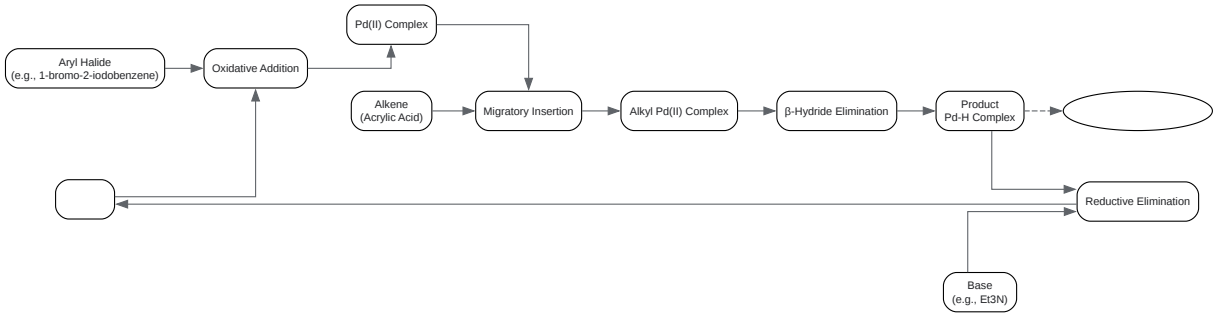

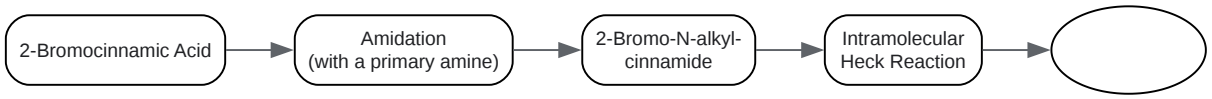

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Caption: Synthetic workflow for γ-lactam synthesis from **2-Bromocinnamic acid**.

This is a generalized protocol based on the principles of intramolecular Heck reactions. [8][9]

- Amide Formation: To a solution of **2-Bromocinnamic acid** (1 mmol) in a suitable solvent such as dichloromethane, add a coupling agent (e.g., EDCI, HOBt) and a primary amine (1.1 mmol). Stir at room temperature until the reaction is complete (monitored by TLC). Work up the reaction to isolate the 2-bromo-N-alkyl-cinnamide intermediate.

- Intramolecular Cyclization: In a Schlenk flask, dissolve the amide intermediate (1 mmol) in a polar aprotic solvent (e.g., DMF or acetonitrile). Add a palladium catalyst (e.g., $Pd(OAc)_2$, 5 mol%), a phosphine ligand (e.g., PPh_3, 10 mol%), and a base (e.g., K_2CO_3, 2 mmol).

- Reaction: Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at 80-120 °C until the starting material is consumed (monitored by TLC).

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- Work-up and Purification: Cool the reaction, dilute with water, and extract with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed, dried, and concentrated. The crude product is then purified by column chromatography to yield the desired γ-lactam.

Monomer for Photopolymerization

Cinnamic acid and its derivatives are known to undergo [2+2] photocycloaddition reactions upon exposure to UV or visible light, leading to the formation of cyclobutane rings. [2][3]This photoreactivity makes them attractive monomers for the synthesis of photopolymers. These polymers have applications in photoresists, optical data storage, and as cross-linking agents. The incorporation of a bromine atom, as in **2-Bromocinnamic acid**, can influence the photophysical properties and potentially enhance the performance of the resulting polymers, for instance, by increasing the refractive index or imparting flame retardant properties. [10]

A general procedure for the solution photopolymerization of a bis-cinnamate monomer is described below, which can be adapted for derivatives of **2-Bromocinnamic acid**. [2]

- Monomer Synthesis: Prepare a bis-alkene monomer by esterifying a diol with two equivalents of **2-Bromocinnamic acid**.
- Polymerization Setup: In a quartz reaction vessel, dissolve the bis-cinnamate monomer and a photocatalyst (e.g., 2,2'-methoxythioxanthone) in a suitable solvent.
- Irradiation: Irradiate the solution with visible light of an appropriate wavelength while stirring.
- Polymer Isolation: After the desired reaction time, precipitate the polymer by pouring the solution into a non-solvent (e.g., methanol). Collect the polymer by filtration and dry under vacuum.

Section 4: Biological and Pharmacological Significance

Cinnamic acid derivatives have garnered significant attention for their diverse biological activities. [5]The introduction of a bromine atom can modulate these properties, often enhancing potency.

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Antimicrobial and Antifungal Activity

Derivatives of cinnamic acid have demonstrated notable activity against a range of bacteria and fungi. [11][12]Bromination of the cinnamic acid structure has been shown to enhance antimicrobial activity. [11]While specific MIC or IC50 values for **2-Bromocinnamic acid** are not extensively reported, the data for related compounds suggest its potential as a lead structure for the development of new anti-infective agents. The proposed mechanism of action often involves the disruption of microbial cell membranes. [1] Representative Antimicrobial Data for Cinnamic Acid Derivatives

Compound	Organism	Activity (MIC/IC50)	Reference
Cinnamic acid derivative	Mycobacterium tuberculosis	IC50 = 0.045 µg/mL	[5]
Cinnamic acid	Staphylococcus epidermidis	Biofilm reduction of 94.30%	[13]
Cinnamic acid	Aspergillus oryzae	IC50 data available	[14]
Cinnamic acid derivatives	Candida albicans	Antifungal activity reported	

Section 5: Safety and Handling

2-Bromocinnamic acid is classified as an irritant. [3]It is important to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [3]* Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection). [3] In case of contact, flush the affected area with copious amounts of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

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Conclusion: A Versatile Tool for Chemical Innovation

2-Bromocinnamic acid represents a powerful and versatile building block for organic synthesis. Its well-defined reactivity, particularly in palladium-catalyzed cross-coupling reactions, provides access to a diverse range of complex molecules, including pharmacologically relevant heterocycles like γ-lactams. Furthermore, its potential as a monomer in photopolymerization opens avenues for the development of novel materials with tailored properties. As the demand for sophisticated molecular architectures in drug discovery and materials science continues to grow, a thorough understanding of the chemistry of **2-Bromocinnamic acid** will undoubtedly continue to fuel innovation.

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